

Comprehensive Safety and Handling Guide for 4-Cyano-2-iodobenzoic Acid

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Compound of Interest

Compound Name: 4-Cyano-2-iodobenzoic acid

Cat. No.: B578622

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For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Cyano-2-iodobenzoic acid**, including detailed operational and disposal plans.

Chemical Profile:

- IUPAC Name: **4-Cyano-2-iodobenzoic acid**
- CAS Number: 1260814-20-7[1]
- Molecular Formula: C₈H₄INO₂[1][2]
- Molecular Weight: 273.03 g/mol [1]
- Appearance: Solid, off-white powder.[3]
- Melting Point: 84 to 85°C[2]

Hazard Identification and Personal Protective Equipment (PPE)

4-Cyano-2-iodobenzoic acid is classified as harmful and an irritant.[2] Adherence to strict PPE protocols is crucial to minimize exposure and ensure laboratory safety.

Hazard Category	Hazard Statement	Recommended Personal Protective Equipment (PPE)
Oral Toxicity	H302: Harmful if swallowed. [2]	Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly with soap and water after handling. [4] [5]
Skin Contact	H315: Causes skin irritation. [2]	Lab Coat: A chemical-resistant lab coat must be worn and fully buttoned. Gloves: Chemical-resistant gloves (e.g., disposable nitrile gloves) are required. Gloves should be inspected before use and changed immediately upon contamination. [5]
Eye Contact	H319: Causes serious eye irritation. [2]	Safety Goggles: Wear chemical splash goggles that meet ANSI Z.87.1 standards. [5] Face Shield: A face shield worn over safety goggles is recommended when there is a significant risk of splashing or dust generation. [5] [6]
Inhalation	H335: May cause respiratory irritation. [2]	Ventilation: All handling of the solid compound should occur in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the formation and inhalation of dust. [5] [7] Respiratory Protection: If engineering controls are insufficient, a NIOSH-approved respirator is required. [5] [6]

Footwear	N/A	Fully enclosed shoes made of a chemical-resistant material are mandatory. [5]
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Experimental Protocol: Safe Handling of 4-Cyano-2-iodobenzoic Acid

This protocol outlines the step-by-step procedure for the safe handling of **4-Cyano-2-iodobenzoic acid** in a laboratory setting.

1. Preparation and Engineering Controls:

- Designated Area: Designate a specific area for handling **4-Cyano-2-iodobenzoic acid**, preferably within a chemical fume hood.[\[5\]](#)
- Ventilation: Ensure the chemical fume hood is functioning correctly before beginning any work.[\[5\]](#)
- Gather Materials: Assemble all necessary equipment (e.g., spatulas, weigh boats, glassware) and appropriate waste containers before handling the chemical.[\[5\]](#)

2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as detailed in the table above, ensuring gloves are the correct size and free of defects.

3. Handling the Compound:

- Weighing: Carefully weigh the desired amount of the solid compound on a weigh boat inside the chemical fume hood to minimize dust dispersion.
- Dissolving: If preparing a solution, add the solid to the solvent slowly while stirring in a closed or covered vessel to avoid splashing.

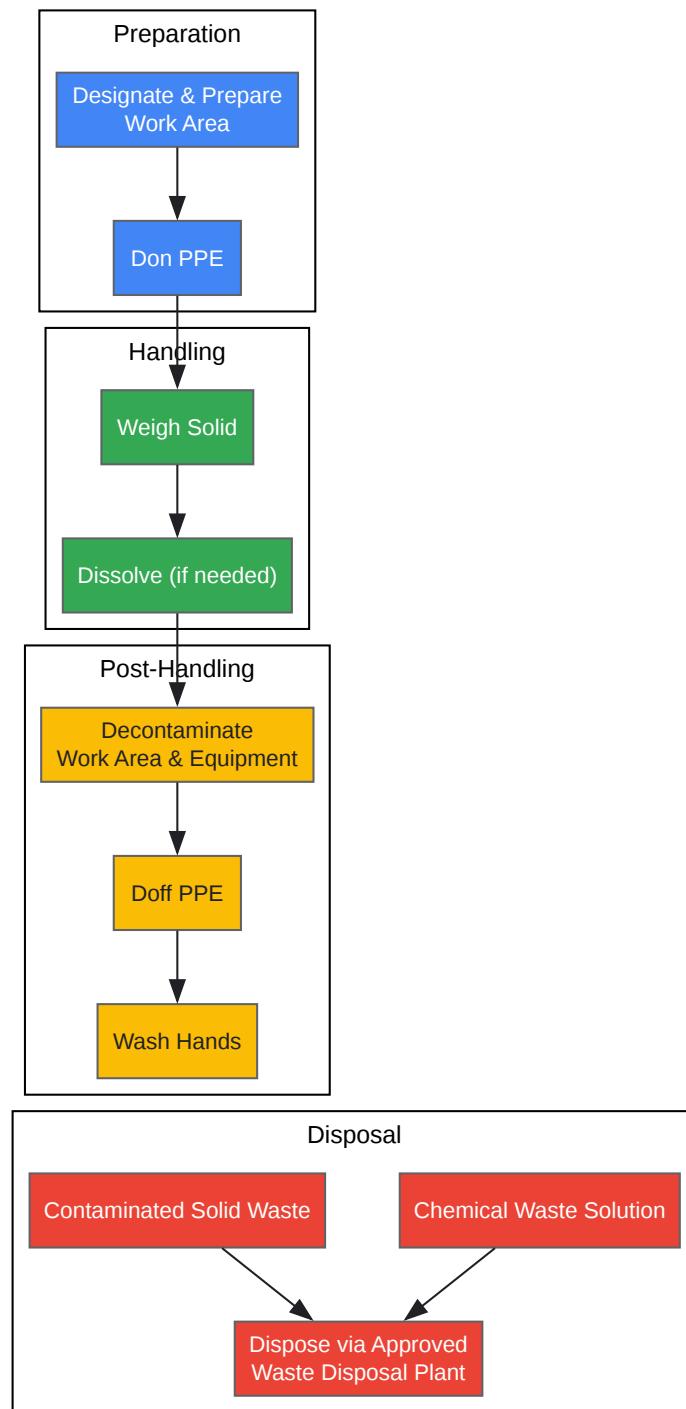
4. Post-Handling Procedures:

- Decontamination: Clean any contaminated surfaces and equipment thoroughly.[\[7\]](#)

- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection.[5]
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.[4]

Logical Workflow for Handling and Disposal

Workflow for Handling 4-Cyano-2-iodobenzoic Acid

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